

Essential Safety and Operational Guide for Handling 5-Nitro-2-indanone

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Compound of Interest

Compound Name: 5-Nitro-2-indanone

Cat. No.: B051443

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This guide provides crucial safety protocols and logistical procedures for the handling and disposal of **5-Nitro-2-indanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational conduct and mitigate potential hazards.

Physicochemical and Hazard Data

A comprehensive summary of the physical, chemical, and hazardous properties of **5-Nitro-2-indanone** is presented below. This information is critical for safe handling and emergency preparedness.

Property	Value
Molecular Formula	C ₉ H ₇ NO ₃
Molecular Weight	177.16 g/mol [1]
Appearance	Light yellow solid
Melting Point	50 - 57 °C / 122 - 134.6 °F [2] [3]
Boiling Point	340.6°C at 760mmHg
Flash Point	100 °C / 212 °F [2] [3]
Density	1.396g/cm ³
GHS Hazard Statements	H302: Harmful if swallowed [1] H315: Causes skin irritation [1] H319: Causes serious eye irritation [1] H335: May cause respiratory irritation [1]
Primary Hazards	Irritant [1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-Nitro-2-indanone** to minimize exposure and ensure personal safety.

PPE Category	Required Equipment and Specifications
Eye and Face Protection	Chemical safety goggles or glasses that meet OSHA 29 CFR 1910.133 or European Standard EN166 standards. [2] [3] A face shield should be worn over safety glasses if there is a risk of splashing or explosion. [4]
Hand Protection	Chemically resistant gloves, such as nitrile rubber, must be worn. [4] [5] Gloves should be inspected for any signs of degradation before use and disposed of properly after handling the chemical. [4] [6]
Body Protection	A standard laboratory coat must be worn and fully buttoned to cover as much skin as possible. [4] For procedures with a higher risk of exposure, a chemical-resistant apron or full-body suit may be necessary. [7]
Respiratory Protection	For procedures that may generate dust or aerosols, a NIOSH/MSHA-approved N95 dust mask should be used, or the handling should be conducted within a certified chemical fume hood. [5]
Footwear	Closed-toe and closed-heel shoes that cover the entire foot are required in the laboratory. [4] [8]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **5-Nitro-2-indanone** is essential for minimizing risks. The following workflow outlines the key stages from preparation to disposal.

1. Preparation and Engineering Controls:

- Ventilation: Always handle **5-Nitro-2-indanone** in a well-ventilated area. For any process that could generate dust, a chemical fume hood is required.[5][9]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[5][8]
- PPE Inspection: Before commencing any work, thoroughly inspect all personal protective equipment for any damage or defects.[5] Do not use compromised gear.[5]

2. Handling and Use:

- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes. [9] Do not breathe in dust, fumes, or vapors.[9]
- Personal Hygiene: Do not eat, drink, or smoke in the designated work area.[9] Wash hands and any exposed skin thoroughly after handling is complete and before leaving the laboratory.[5]
- Labeling: Ensure all containers of **5-Nitro-2-indanone** are clearly and accurately labeled with the chemical name and associated hazards.

3. Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][3][9]
- Incompatibilities: Store away from strong oxidizing agents, strong bases, and metals.[2][3]
- Security: Store in a locked cabinet or area to restrict unauthorized access.[9]

4. Disposal:

- Waste Collection: Dispose of **5-Nitro-2-indanone** and any contaminated materials in a suitable, closed, and properly labeled container for chemical waste.[6]
- Regulatory Compliance: All disposal must be carried out in accordance with applicable local, state, and federal regulations.[9] Consider using a licensed disposal company for surplus and non-recyclable solutions.[6]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure to **5-Nitro-2-indanone**.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[9][10]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[9][10]
Eye Contact	Rinse cautiously with water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do. Continue rinsing.[9] Seek immediate medical attention.[9][10]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting.[9] Seek immediate medical attention. [9]

Experimental Workflow and Safety Checks

The following diagram illustrates the logical workflow for the safe handling of **5-Nitro-2-indanone**, incorporating critical safety checks at each stage of the process.

Caption: Workflow for handling **5-Nitro-2-indanone**.

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